

# A Technical Guide to the Physical Properties of Fluorotrimethylsilane

Author: BenchChem Technical Support Team. Date: December 2025



This technical guide provides a comprehensive overview of the key physical properties of **fluorotrimethylsilane** ((CH<sub>3</sub>)<sub>3</sub>SiF), a volatile organosilicon compound. The information is tailored for researchers, scientists, and professionals in drug development who utilize silylating agents and fluorine-containing compounds. This document details its boiling point and density, outlines the standard experimental methodologies for their determination, and illustrates a relevant synthetic pathway.

## **Physical and Chemical Properties**

**Fluorotrimethylsilane**, also known as trimethylsilyl fluoride, is a clear, liquefied gas with a pungent odor.[1][2] It is recognized for its utility in various chemical and pharmaceutical applications.[1] The fundamental physical constants of **fluorotrimethylsilane** are critical for its handling, storage, and application in experimental settings.

Table 1: Physical Properties of Fluorotrimethylsilane



Property	Value	Conditions
Boiling Point	16 °C[3][4][5]	At standard atmospheric pressure (lit.)
16-18 °C[1]		
Density	0.793 g/mL[3][4][6]	at 25 °C (lit.)
0.793 g/cm <sup>3</sup> [1]	at 0 °C	
Melting Point	-74 °C[3][7]	(lit.)
Molecular Weight	92.19 g/mol [2]	
Flash Point	-30 °C (-22 °F)[1]	closed cup

## **Experimental Protocols for Property Determination**

The accurate determination of the physical properties of a volatile compound like **fluorotrimethylsilane** requires specific experimental techniques designed to handle its high vapor pressure and low boiling point.

The boiling point is a fundamental property for characterization and purification.[8] For volatile liquids, several methods are applicable.

- a) Simple Distillation Method: This is a common method for determining the boiling point of volatile liquids.[8][9]
- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source.
- Procedure:
  - Approximately 5 mL of the liquid sample (fluorotrimethylsilane) is placed in the distillation flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
     [10]
  - The apparatus is assembled for simple distillation. The thermometer bulb should be
    positioned so that its top is level with the bottom of the side-arm of the distillation flask,
    ensuring it accurately measures the temperature of the vapor that is distilling.[10]

#### Foundational & Exploratory





- The liquid is heated gently. As the liquid boils and its vapor travels into the condenser, the temperature reading on the thermometer is monitored.
- The temperature will stabilize as the vapor continuously bathes the thermometer bulb. This stable, highest temperature observed during the distillation of the bulk of the material is recorded as the boiling point.[10]
- It is crucial to record the ambient barometric pressure, as the boiling point is dependent on the external pressure.[10][11]
- b) Thiele Tube Method: This microscale method is advantageous as it requires a very small amount of sample (less than 0.5 mL).[10]
- Apparatus: A Thiele tube, mineral oil, thermometer, a small test tube (Durham tube), and a capillary tube sealed at one end.
- Procedure:
  - The Thiele tube is filled with a high-boiling point liquid, such as mineral oil.
  - A few drops of the fluorotrimethylsilane sample are placed into the small test tube.
  - A capillary tube is placed inside the test tube with its open end down.[10]
  - The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
  - The entire assembly is placed in the Thiele tube, which is then gently heated.
  - As the temperature rises, a stream of bubbles will emerge from the capillary tube. Heating is continued until a continuous stream of bubbles is observed.
  - The heat source is then removed. The liquid will begin to cool, and the bubbling will slow down. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[10]

Due to the volatility of **fluorotrimethylsilane**, evaporation can introduce significant errors in density measurements. The following protocol is designed to minimize such errors.



 Apparatus: A volumetric flask with a stopper (e.g., 10 mL or 25 mL), and an analytical balance.


#### Procedure:

- A clean, dry volumetric flask with its stopper is accurately weighed on an analytical balance.[12]
- The flask is filled with **fluorotrimethylsilane** exactly to the calibration mark. Care must be taken to perform this step quickly and in a well-ventilated area, preferably a fume hood, due to the liquid's volatility.[13]
- The flask is immediately stoppered to prevent evaporation.[12][13]
- The filled, stoppered flask is weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask.
- The density is calculated by dividing the mass of the liquid by the known volume of the flask (Density = Mass / Volume).[12][13]
- The temperature at which the measurement is performed should be recorded, as density is temperature-dependent.

# **Synthesis Workflow Visualization**

**Fluorotrimethylsilane** can be synthesized through various methods. One documented method involves the reaction of a fluoride salt with a chlorosilane precursor. The following diagram illustrates this experimental workflow.





Click to download full resolution via product page

Caption: A workflow diagram for the synthesis of Fluorotrimethylsilane.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. echemi.com [echemi.com]
- 2. Fluorotrimethylsilane | C3H9FSi | CID 9869 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Fluorotrimethylsilane 96 420-56-4 [sigmaaldrich.com]
- 4. chembk.com [chembk.com]
- 5. fluorotrimethylsilane [chemister.ru]



- 6. フルオロトリメチルシラン 96% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Fluoro(trimethyl)silane | CAS#:420-56-4 | Chemsrc [chemsrc.com]
- 8. vernier.com [vernier.com]
- 9. Distillation: Determination of Volatility and Boiling Point [platinumessays.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Determination of Boiling Point of Organic Compounds GeeksforGeeks [geeksforgeeks.org]
- 12. Identification of an unknown volatile liquid | General Chemistry Lab News [sites.middlebury.edu]
- 13. math.answers.com [math.answers.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Fluorotrimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212599#physical-properties-of-fluorotrimethylsilane-boiling-point-density]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.